Technical Monograph: Fmoc-6-fluoro-DL-tryptophan

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Compound of Interest	
Compound Name:	*Fmoc-6-fluoro-DL-tryptophan*
CAS No.:	*1219392-55-8*
Cat. No.:	*B3091819*

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Advanced Fluorinated Probes for NMR Structural Biology and Peptide Engineering

Executive Summary

Fmoc-6-fluoro-DL-tryptophan (Fmoc-6-F-Trp) is a specialized non-canonical amino acid derivative used primarily as a sensitive reporter probe in protein NMR spectroscopy and as a metabolic modulator in medicinal chemistry.[1] By introducing a fluorine atom at the 6-position of the indole ring, researchers gain a "spy" nucleus (

) that is highly sensitive to local electrostatic environments without significantly perturbing the steric profile of the native tryptophan residue.[2]

This guide details the physicochemical properties, synthetic integration strategies (SPPS), and analytical applications of Fmoc-6-F-Trp, providing a self-validating framework for its use in high-fidelity molecular engineering.

Physicochemical Profile

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The fluorination of the indole ring alters the electronic density of the aromatic system, influencing both the acidity of the indole NH and the lipophilicity of the side chain.

Table 1: Chemical Specifications

Property	Specification
IUPAC Name	2-({[(9H-fluoren-9-yl)methoxy]carbonyl}amino)-3-(6-fluoro-1H-indol-3-yl)propanoic acid
CAS Number	1219392-55-8 (Fmoc-derivative); 7730-20-3 (Free acid)
Molecular Formula	
Molecular Weight	444.46 g/mol
Chirality	DL (Racemic Mixture)
Solubility	Soluble in DMF, DMSO, MeOH.[3] Sparingly soluble in water.[3]
Appearance	White to off-white crystalline powder
(Abs)	~280 nm (Indole characteristic, slightly shifted by F)
Storage	-20°C, Desiccated, Protect from Light (Indole oxidation risk)

Structural Analysis: The Fluorine Effect

The 6-fluoro substituent exerts a strong inductive electron-withdrawing effect (-I) on the indole ring.

- pKa Shift: The acidity of the indole NH is slightly increased compared to native Trp.
- Lipophilicity: Fluorine increases the hydrophobicity of the residue, potentially stabilizing interactions in hydrophobic protein cores.

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- NMR Sensitivity: The 6-position is solvent-exposed in many fold geometries, making it an excellent reporter for solvent accessibility and ligand binding.

Applications in Drug Discovery & Structural Biology

NMR Spectroscopy: The "Stealth" Probe

is virtually absent in biological systems, providing a zero-background signal. Fmoc-6-F-Trp is incorporated into peptides to monitor:

- Conformational Dynamics: Chemical shift changes (

) correlate with local dielectric constant changes (e.g., burying the residue during folding).

- Ligand Binding: Perturbation of the

  signal upon ligand interaction allows for

  determination without protein size limitations common in

  -

  HSQC.

Metabolic Stability & Inhibition

In medicinal chemistry, the 6-fluoro modification blocks metabolic hydroxylation at the 6-position. Furthermore, 6-fluoro-tryptophan acts as a serotonin synthesis inhibitor, disrupting the biosynthetic pathway from Tryptophan

5-HTP

Serotonin.

Fluorescence Quenching

Unlike native Tryptophan, which is highly fluorescent, fluorinated tryptophans often exhibit altered quantum yields. 6-F-Trp typically displays a blue-shifted emission maximum and can exhibit different quenching dynamics, useful for separating signals in multi-tryptophan proteins.

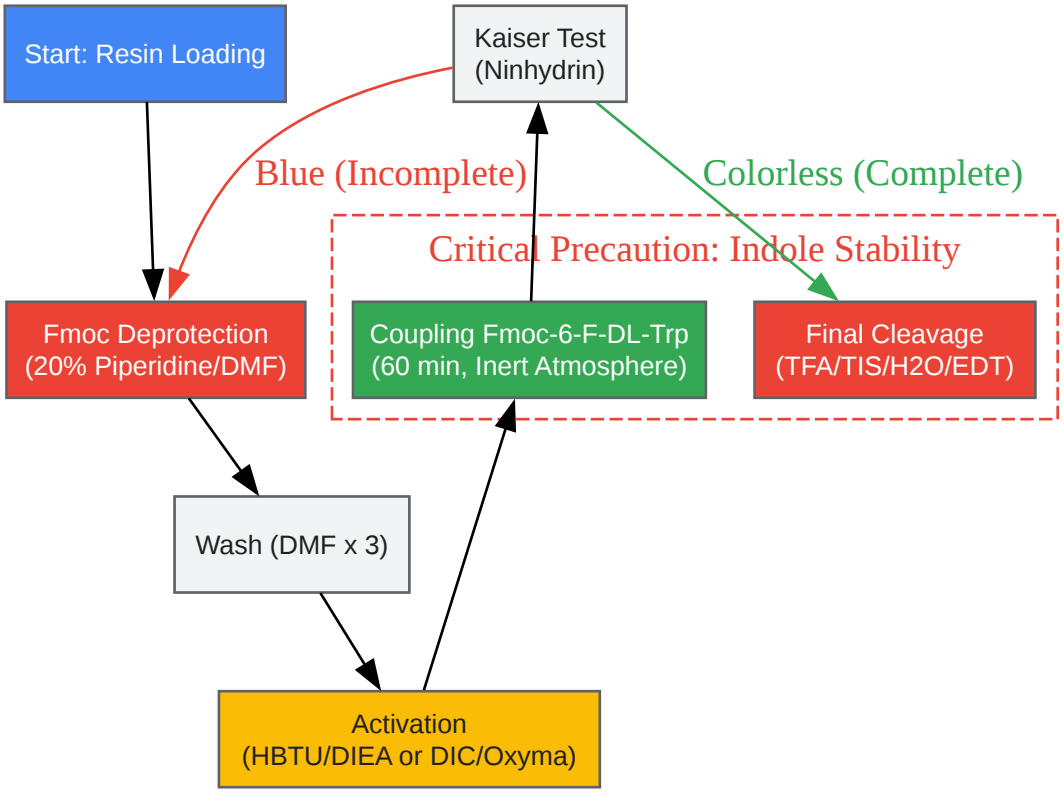
Solid Phase Peptide Synthesis (SPPS) Protocol

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Critical Note on Racemates: As this reagent is a DL-mixture, the resulting peptide product will be a diastereomeric mixture. For high-precision biological therapeutics, chiral separation (HPLC) of the final peptide is required unless the DL-isomer is intentionally used for screening stereochemical activity.

Workflow Diagram: Fmoc-6-F-Trp Integration

The following Graphviz diagram outlines the logic flow for coupling this sensitive residue, emphasizing the prevention of indole oxidation.



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Caption: Logic flow for SPPS integration. Note the inclusion of EDT (Ethanedithiol) in the cleavage cocktail to scavenge carbocations and protect the electron-rich indole ring from alkylation.

Detailed Protocol Steps

Step 1: Resin Preparation

Swell the resin (Rink Amide or Wang) in DMF for 30 minutes.

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Step 2: Fmoc Deprotection

- Reagent: 20% Piperidine in DMF (v/v).
- Cycle: Treat 2

  10 minutes.
- Wash: Flow DMF extensively (5

) to remove all traces of piperidine (which can cause racemization in sensitive Cys/His residues, though less critical for Trp).

Step 3: Activation & Coupling

- Stoichiometry: Use 3-4 equivalents of Fmoc-6-F-DL-Trp relative to resin loading.
- Activator: HBTU (3 eq) / DIPEA (6 eq) OR DIC (3 eq) / Oxyma Pure (3 eq).
  - Expert Insight: DIC/Oxyma is preferred to minimize racemization, though with a DL-starting material, this is moot. However, it suppresses side reactions like aspartimide formation in adjacent residues.
- Time: 60 minutes at room temperature.

Step 4: Cleavage & Scavenging (Crucial)

The indole ring of 6-F-Trp is electron-rich (though less than native Trp due to F). It is susceptible to alkylation by t-butyl cations released during deprotection.

- Cocktail: Reagent K or similar: TFA (82.5%) / Phenol (5%) / Water (5%) / Thioanisole (5%) / EDT (2.5%).
- Alternative: TFA/TIS/H2O (95:2.5:2.5) if odor-free is required, but EDT is superior for Trp preservation.
- Duration: 2-3 hours. Precipitate in cold diethyl ether.

Handling & Stability

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Storage Protocol

- Temperature: Store at -20°C.
- Atmosphere: Store under Argon or Nitrogen. The fluorinated indole is still susceptible to photo-oxidation.
- Shelf Life: ~2 years if kept desiccated and dark.

Safety (SDS Summary)

- Hazards: Irritant to eyes, respiratory system, and skin (H315, H319, H335).
- PPE: Standard laboratory gloves, safety glasses, and fume hood usage are mandatory during handling, especially for the fine powder form.

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